

# Physical properties of 2,2-Dichloroethanol (boiling point, density)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,2-Dichloroethanol

Cat. No.: B146553

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## Technical Guide: Physical Properties of 2,2-Dichloroethanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the key physical properties of **2,2-dichloroethanol**, specifically its boiling point and density. The information is presented to support research and development activities where this compound is utilized. This document includes a summary of its physical characteristics, detailed experimental protocols for property determination, and a conceptual workflow for physical property analysis.

## Core Physical Properties of 2,2-Dichloroethanol

**2,2-Dichloroethanol** is a colorless to pale yellow liquid at room temperature.<sup>[1][2]</sup> It is an organic compound with the molecular formula  $C_2H_4Cl_2O$ .<sup>[2]</sup>

The key physical properties of **2,2-dichloroethanol** are summarized in the table below for quick reference.

Physical Property	Value	Conditions
Boiling Point	146 °C (295 °F)	At 760 mmHg
135 °C	Not specified	
Density	1.404 g/mL	At 25 °C (77 °F)
1.3910 g/cm <sup>3</sup>	Not specified	
1.145 g/mL	Not specified	

Note: Variations in reported values can be attributed to different experimental conditions and purity of the substance.

## Experimental Protocols for Physical Property Determination

Accurate determination of physical properties is critical for the safe handling, application, and modeling of chemical compounds. The following sections detail standard methodologies for measuring the boiling point and density of liquids like **2,2-dichloroethanol**.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.<sup>[3][4]</sup> For accurate and reproducible results, standardized methods are employed.

#### Method 1: Simple Distillation

This method is suitable when a relatively large volume of the sample (greater than 5 mL) is available and also serves to purify the liquid.<sup>[3][5]</sup>

- Apparatus: A distillation flask, condenser, receiving vessel, thermometer, and a heating source.
- Procedure:
  - The liquid sample is placed in the distillation flask along with boiling chips to ensure smooth boiling.

- The apparatus is assembled, ensuring the thermometer bulb is positioned correctly to measure the temperature of the vapor as it passes into the condenser.
- The flask is heated, and the temperature is monitored.
- The boiling point is recorded as the temperature at which the liquid is actively boiling and the vapor temperature remains constant.[\[4\]](#)
- The atmospheric pressure should be recorded as the boiling point is pressure-dependent.  
[\[3\]](#)[\[4\]](#)

#### Method 2: Thiele Tube Method (Micro Method)

This method is ideal for small sample volumes (less than 0.5 mL).[\[6\]](#)

- Apparatus: A Thiele tube, a small test tube, a capillary tube sealed at one end, a thermometer, and a heat source.
- Procedure:
  - A small amount of the liquid is placed in the small test tube.
  - The sealed capillary tube is inverted and placed into the liquid.
  - The test tube is attached to a thermometer and placed in the Thiele tube containing a high-boiling point oil.
  - The Thiele tube is gently heated, causing a stream of bubbles to emerge from the capillary tube.
  - Heating is stopped, and the apparatus is allowed to cool.
  - The boiling point is the temperature at which the liquid is drawn up into the capillary tube.  
[\[6\]](#)

## Determination of Density

Density is the mass of a substance per unit volume. Several methods are available for determining the density of liquids, as outlined in OECD Test Guideline 109.[\[1\]](#)[\[7\]](#)[\[8\]](#)

#### Method 1: Pycnometer Method

A pycnometer is a flask with a specific, accurately known volume.[\[2\]](#)[\[9\]](#)

- Apparatus: A pycnometer, an analytical balance.
- Procedure:
  - The empty, clean, and dry pycnometer is weighed.
  - The pycnometer is filled with the liquid, ensuring no air bubbles are present, and weighed again.
  - The temperature of the liquid is recorded.
  - The density is calculated by dividing the mass of the liquid (mass of filled pycnometer minus mass of empty pycnometer) by the known volume of the pycnometer.[\[2\]](#)

#### Method 2: Hydrometer Method

This method is based on the principle of buoyancy.[\[9\]](#)

- Apparatus: A hydrometer, a graduated cylinder large enough to float the hydrometer.
- Procedure:
  - The liquid is poured into the graduated cylinder.
  - The hydrometer is gently lowered into the liquid until it floats freely.
  - The density is read directly from the calibrated scale on the hydrometer stem at the point where the surface of the liquid meets the stem.[\[9\]](#)

#### Method 3: Oscillating Densimeter

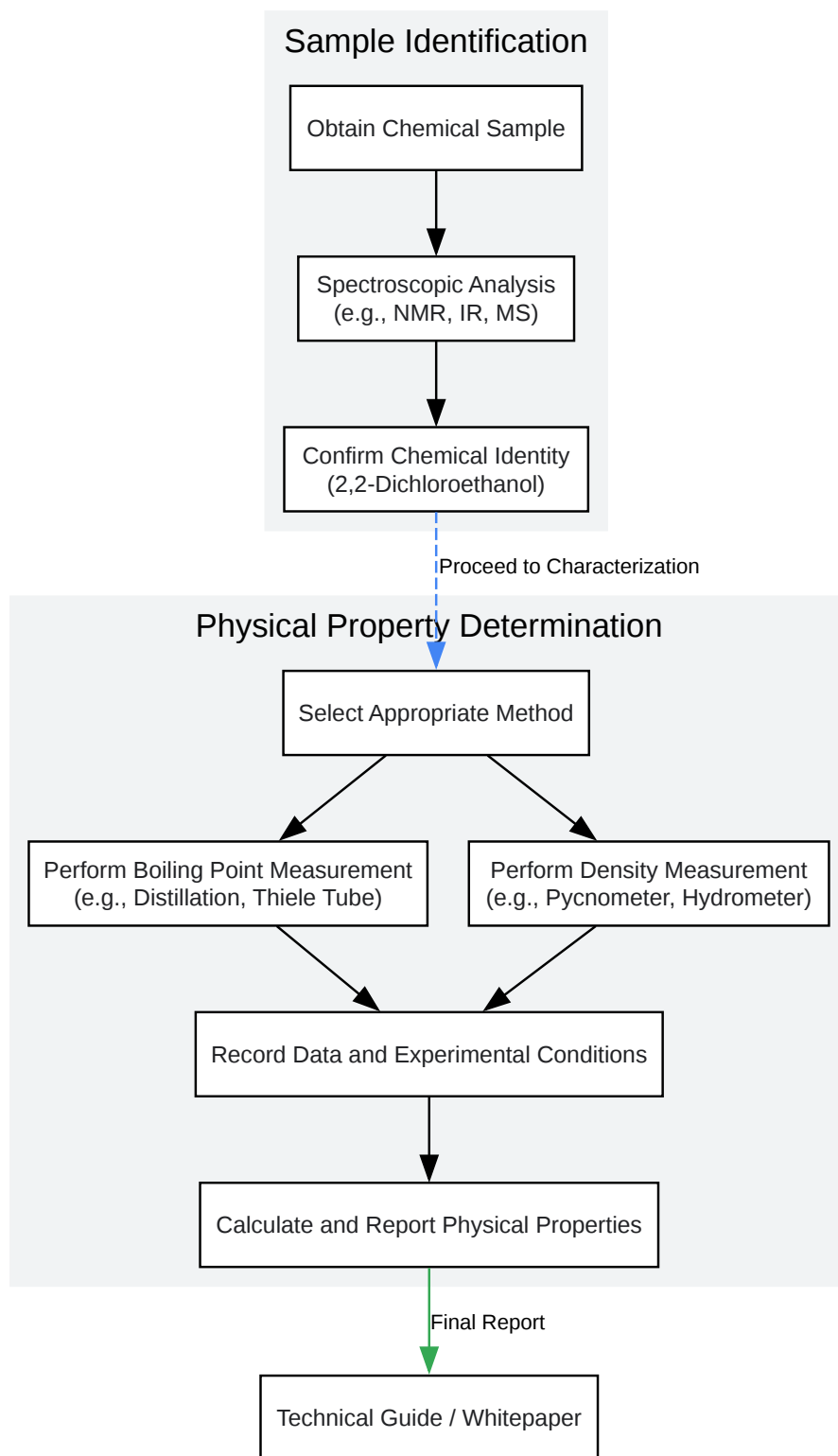
This method measures the oscillation frequency of a U-shaped tube filled with the sample.

- Apparatus: An oscillating densitometer.
- Procedure:
  - The sample is introduced into the U-shaped tube within the instrument.
  - The tube is electronically excited to oscillate at its characteristic frequency.
  - This frequency is dependent on the mass, and therefore the density, of the liquid in the tube. The instrument calculates and displays the density.

## Conceptual Workflow for Physical Property Analysis

The following diagram illustrates a generalized workflow for the identification and physical characterization of a chemical substance like **2,2-dichloroethanol**.

## Conceptual Workflow for Physical Property Analysis

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Caption: A flowchart illustrating the process from sample identification to the final reporting of physical properties.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)